

Introduction: A Proactive Approach to Safety with Novel Thiazole Derivatives

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Compound of Interest

Compound Name: 2-Cyano-4,5-dimethylthiazole

Cat. No.: B1529511

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2-Cyano-4,5-dimethylthiazole is a heterocyclic compound of interest in medicinal chemistry and materials science. As with any novel or sparsely documented chemical, establishing a robust safety framework is the prerequisite for responsible research and development. This guide provides a comprehensive overview of the anticipated health and safety considerations for **2-Cyano-4,5-dimethylthiazole**. Due to the absence of a specific Safety Data Sheet (SDS) for CAS number 86054-56-0, the following information is synthesized from expert analysis of its structural motifs—the thiazole ring, the cyano group, and alkyl substituents—and data from closely related analogs. This document is intended to empower researchers to conduct thorough risk assessments and implement stringent safety protocols.

Section 1: Chemical Identification and Anticipated Physical Properties

A clear identification of the substance is the foundation of all safety protocols.

Identifier	Value
Chemical Name	2-Cyano-4,5-dimethylthiazole
Synonyms	4,5-Dimethylthiazole-2-carbonitrile
CAS Number	86054-56-0
Molecular Formula	C ₆ H ₆ N ₂ S
Molecular Weight	138.19 g/mol
Structure	(A structural image would be placed here in a formal document)

Predicted Physical and Chemical Properties

Quantitative physical data for **2-Cyano-4,5-dimethylthiazole** is not readily available. The table below is based on general properties of similar low-molecular-weight heterocyclic compounds and should be confirmed by experimental analysis.

Property	Predicted Value	Rationale / Notes
Appearance	White to light yellow solid	Based on similar substituted thiazoles.
Odor	Not Determined	May have a characteristic sulfurous or nitrogenous odor.
Boiling Point	Not Determined	Likely >200°C, based on related structures like 4,5-dimethylthiazole.[1]
Melting Point	Not Determined	Expected to be a solid at room temperature.
Solubility	Not Determined	Likely sparingly soluble in water, with better solubility in organic solvents (e.g., DMSO, DMF, alcohols).
Vapor Pressure	Not Determined	Expected to be low at room temperature.
Density	Not Determined	Likely >1 g/cm ³ .

Section 2: Hazard Identification and GHS Classification (Predicted)

Based on the consistent hazard profiles of analogous cyanated and methylated thiazoles, **2-Cyano-4,5-dimethylthiazole** is predicted to be classified as follows under the Globally Harmonized System (GHS).[2][3][4][5]

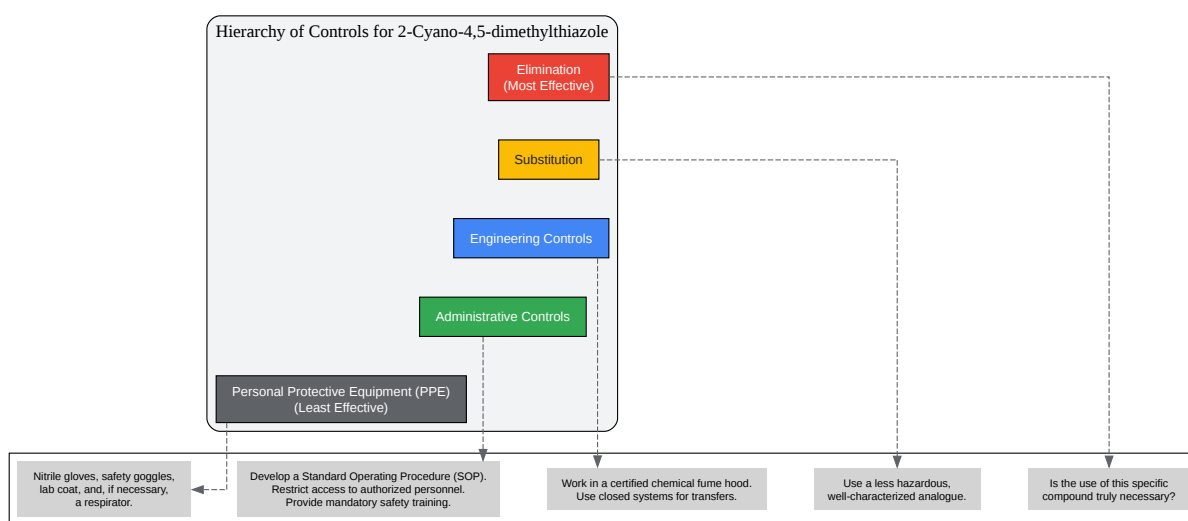
GHS Classification	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	
Skin Irritation (Category 2)	H315: Causes skin irritation	Warning	
Serious Eye Irritation (Category 2A)	H319: Causes serious eye irritation	Warning	
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation	Warning	

Summary of Potential Health Effects

- Inhalation: May cause irritation to the respiratory tract, with symptoms like coughing and shortness of breath.^[2]
- Skin Contact: Causes skin irritation, which can manifest as redness, itching, and pain.^{[3][4]}
- Eye Contact: Causes serious eye irritation, potentially leading to redness, pain, and damage if not promptly addressed.^{[3][4]}
- Ingestion: Harmful if swallowed. Symptoms may include nausea, vomiting, and dizziness. The cyano (-CN) group presents a toxicological concern, as it can potentially be metabolized to release cyanide ions, although the reactivity of a nitrile group on a thiazole ring is generally lower than that of inorganic cyanide salts.

Section 3: Exposure Controls and Personal Protection

Controlling exposure is paramount when handling chemicals with incomplete toxicological profiles. The "Hierarchy of Controls" is a systematic approach to mitigating risk and must be applied.



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Caption: The Hierarchy of Controls prioritizes risk mitigation strategies from most to least effective.

Recommended Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles conforming to EN166 (EU) or OSHA's 29 CFR 1910.133 regulations.^[1] A face shield may be required for larger quantities or

splash-prone operations.

- Skin Protection:
 - Hand Protection: Wear chemically resistant, impervious gloves (e.g., nitrile rubber) inspected prior to use.^[6]
 - Body Protection: A standard laboratory coat is required. For significant quantities, a chemical-resistant apron or suit may be necessary.^[6]
- Respiratory Protection: All work should be conducted in a well-ventilated area, preferably a certified chemical fume hood. If engineering controls are insufficient and an assessment indicates a risk of inhalation, use a NIOSH-approved respirator with appropriate cartridges.^[3]

Section 4: Protocols for Safe Handling, Storage, and Emergencies

Laboratory Risk Assessment Protocol

This protocol must be completed and approved before any new work with **2-Cyano-4,5-dimethylthiazole** begins.

- Identify Hazards: Review this guide and any other available data. Note the predicted hazards: skin/eye/respiratory irritation and potential acute oral toxicity.
- Assess Risks: Evaluate the specific procedures to be performed.
 - What quantities will be used? (Higher quantity = higher risk)
 - What is the physical form? (A fine powder is an inhalation risk)
 - What are the operational parameters? (e.g., heating, sonication)
- Implement Control Measures: Based on the risk assessment, select controls using the hierarchy (Section 3).

- Default Engineering Control: All manipulations of the solid or its solutions must occur within a chemical fume hood.
- Default PPE: Nitrile gloves, safety goggles, and a lab coat are mandatory.
- Plan for Emergencies:
 - Locate the nearest safety shower, eyewash station, and fire extinguisher.
 - Ensure spill kit materials are available.
 - Review the first-aid procedures outlined in Section 4.3.
- Document and Review: Record the risk assessment in the laboratory safety notebook. Have it reviewed and signed by the Principal Investigator or Laboratory Safety Officer.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[7] Avoid the formation of dust and aerosols. Use non-sparking tools if the material is a fine powder, to prevent static discharge ignition.[6] Wash hands thoroughly after handling.[4]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[1][2]

First-Aid Measures (In Case of Exposure)

Immediate action is critical in mitigating harm from a chemical exposure.[8][9]

- Inhalation: Move the person to fresh air at once. If breathing has stopped or is difficult, provide artificial respiration or oxygen. Seek immediate medical attention.[2]
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes.[2] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy

to do. Seek immediate medical attention.[\[2\]](#)

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[\[6\]](#)

Spill and Fire Procedures

- Minor Spill:
 - Alert personnel in the immediate area.
 - Ensure the area is well-ventilated (fume hood).
 - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Carefully sweep or scoop up the material into a suitable, labeled container for chemical waste.
 - Clean the spill area with soap and water.
- Major Spill: Evacuate the laboratory, close the door, and contact your institution's emergency response team immediately.[\[9\]](#)[\[10\]](#)
- Fire: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam to extinguish.[\[6\]](#)
Firefighters should wear self-contained breathing apparatus (SCBA) as hazardous decomposition products, including oxides of carbon, nitrogen, and sulfur, can be generated under fire conditions.[\[2\]](#)

Section 5: Stability and Reactivity

- Reactivity: No specific reactivity data is available.
- Chemical Stability: Expected to be stable under normal laboratory handling and storage conditions.[\[2\]](#)
- Conditions to Avoid: Avoid dust generation, excess heat, and sources of ignition.[\[2\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[1\]](#)

- Hazardous Decomposition Products: Combustion or thermal decomposition will likely produce carbon monoxide, carbon dioxide, nitrogen oxides (NO_x), and sulfur oxides (SO_x).
[\[2\]](#)

Conclusion

While **2-Cyano-4,5-dimethylthiazole** presents an opportunity for scientific advancement, it must be handled with the respect and caution due to any compound with an uncharacterized toxicological profile. The guidance provided herein, based on the chemical's structure and data from its close relatives, establishes a strong foundation for its safe use. By rigorously applying the principles of the hierarchy of controls, performing detailed risk assessments, and preparing for emergencies, researchers can confidently and safely explore the potential of this molecule.

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